

Technical Guide: Solubility & Handling of 2-Chloro-5-fluoroquinazolin-4-amine

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Compound of Interest

Compound Name: 2-Chloro-5-fluoroquinazolin-4-amine

Cat. No.: B11900578

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Executive Summary

2-Chloro-5-fluoroquinazolin-4-amine (MW: 197.59 g/mol) is a functionalized quinazoline intermediate used primarily in the development of condensed heterocyclic pharmaceuticals.^[1] Its physicochemical behavior is dominated by the planar, hydrophobic quinazoline core, modified by the electron-withdrawing fluorine at C5 and the reactive chlorine at C2.

Key Operational Insights:

- DMSO is the mandatory solvent for high-concentration stock solutions (>10 mM).^[1]
- Methanol is a permissive solvent for intermediate dilutions but poses a high stability risk due to nucleophilic aromatic substitution (S_NAr) at the C2 position.
- Aqueous Solubility is negligible; precipitation occurs immediately upon dilution into aqueous buffers unless a co-solvent system is optimized.^[1]

Physicochemical Profile

Property	Value (Calculated/Estimated)	Impact on Solubility
Molecular Weight	197.59 Da	Small molecule; favorable kinetics. [1]
LogP (Octanol/Water)	~1.5 – 1.9	Moderately lipophilic; poor water solubility.
H-Bond Donors	1 (Exocyclic -NH2)	Potential for intermolecular H-bonding (crystal lattice stability). [1]
H-Bond Acceptors	3 (N1, N3, F)	Good interaction with polar aprotic solvents (DMSO).
pKa (N1 ring nitrogen)	~3.5 – 4.5	Weakly basic; solubility increases in acidic media (pH < 3).

Solubility Dynamics: DMSO vs. Methanol

Dimethyl Sulfoxide (DMSO)

Status: Primary Solvent (Recommended) DMSO is the universal solvent for this compound due to its high dielectric constant (

= 46.7) and aprotic nature, which disrupts the intermolecular hydrogen bonding of the quinazoline amine without chemically attacking the reactive C2-chloride.

- Solubility Capacity: High (Estimated > 50 mg/mL).
- Thermodynamics: Dissolution is generally endothermic; mild warming (37°C) significantly accelerates the process.
- Stability: Excellent.[\[1\]](#) DMSO is chemically inert toward the 2-chloro moiety under ambient storage conditions.[\[1\]](#)

Methanol (MeOH)

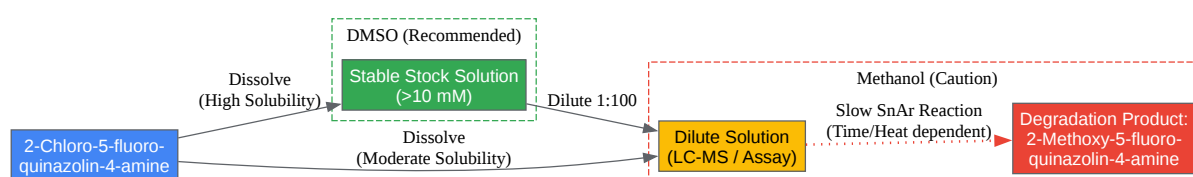
Status: Secondary Solvent (Use with Caution) Methanol is polar protic (

= 33). While it can dissolve the compound at moderate concentrations, it presents a chemical compatibility issue.

- Solubility Capacity: Moderate (Estimated 1–10 mg/mL). Requires sonication.[1]
- Stability Risk (Critical): The C2-position of the quinazoline ring is electrophilic. In the presence of methanol (a weak nucleophile), slow methanolysis can occur, replacing the chlorine atom with a methoxy group to form 5-fluoro-2-methoxyquinazolin-4-amine.[1]
 - Catalysts: This reaction is accelerated by heat, light, and the presence of bases (even weak bases).
 - Operational Rule: Use methanol only for immediate LC-MS injections or short-term intermediate dilutions.[1] Never store stock solutions in methanol.[1]

Stability & Degradation Mechanism

The following diagram illustrates the solubility logic and the specific degradation pathway researchers must avoid.



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Figure 1: Solubility workflow and methanolysis degradation risk.

Standard Operating Procedure (SOP)

Protocol A: Preparation of 100 mM Stock Solution

Objective: Create a stable, high-concentration stock for long-term storage (-20°C).

- Weighing: Accurately weigh 19.76 mg of **2-Chloro-5-fluoroquinazolin-4-amine** into a sterile, amber glass vial (protect from light).
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Grade: Molecular Biology or Cell Culture).
- Dissolution:
 - Vortex vigorously for 30 seconds.
 - If particulates remain: Sonicate in a water bath at room temperature (25°C) for 5 minutes.
 - Visual Check: Solution must be optically clear and colorless to pale yellow.[\[1\]](#)
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C or -80°C. Desiccate to prevent water absorption (DMSO is hygroscopic).[\[1\]](#)

Protocol B: Solubility Assessment (Saturation Shake-Flask Method)

Objective: Empirically determine exact solubility if literature values are insufficient for specific batch purity.

- Excess Addition: Add compound in excess (~10 mg) to 0.5 mL of solvent (DMSO or MeOH) in a chemically resistant vial.
- Equilibration: Shake at 300 rpm at 25°C for 24 hours.
- Separation: Centrifuge at 10,000 x g for 10 minutes or filter through a 0.22 µm PTFE filter (Do not use Nylon filters with DMSO).
- Quantification: Analyze the supernatant via HPLC-UV (254 nm) against a standard curve prepared in DMSO.

Comparative Solvent Table

Parameter	DMSO	Methanol	Water (PBS pH 7. [1]4)
Solubility Classification	Soluble	Slightly Soluble	Insoluble
Est.[1] Saturation (25°C)	> 50 mg/mL	1 – 10 mg/mL	< 0.1 mg/mL
Stability	High	Low (Solvolysis risk)	High (Suspension only)
Application	Stock Prep, Cryopreservation	LC-MS Mobile Phase	Biological Assay Buffer
Handling Precaution	Hygroscopic; penetrates skin	Flammable; volatile	Precipitation risk

References

- PubChem.2-Chloroquinazolin-4-amine Compound Summary. National Center for Biotechnology Information.[1] [\[Link\]](#)
- Li, H., et al. (2012). Synthesis and crystal structure of 2,4-dichloro-7-fluoroquinazoline. Acta Crystallographica Section E. [\[Link\]](#)

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Sources

- 1. [alchempharmtech.com](https://www.alchempharmtech.com) [\[alchempharmtech.com\]](https://www.alchempharmtech.com)
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